

physical and chemical properties of Methyl 2-bromo-6-methoxybenzoate

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Compound of Interest

Compound Name:	Methyl 2-bromo-6-methoxybenzoate
Cat. No.:	B030978

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An In-depth Technical Guide to Methyl 2-bromo-6-methoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-bromo-6-methoxybenzoate is an aromatic ester that holds significant potential as a versatile building block in organic synthesis, particularly in the development of novel pharmaceutical agents and natural products. Its unique substitution pattern, featuring a bromine atom and a methoxy group ortho to the methyl ester, provides multiple reactive sites for a variety of chemical transformations. This guide offers a comprehensive overview of the known physical and chemical properties of **Methyl 2-bromo-6-methoxybenzoate**, along with detailed experimental protocols for its synthesis and potential applications.

Core Physical and Chemical Properties

At present, specific experimental data for the physical properties of **Methyl 2-bromo-6-methoxybenzoate** (CAS No: 31786-46-6, Molecular Weight: 245.07 g/mol) are not readily available in public literature. However, by examining the properties of its isomers, we can estimate its likely characteristics. It is important to note that these are estimations and should be confirmed by experimental analysis.

Table 1: Estimated and Known Physical Properties of Methyl Bromo-Methoxybenzoate Isomers

Property	Methyl 2-bromo-6-methoxybenzoate (Estimated)	Methyl 2-bromo-5-methoxybenzoate	Methyl 4-bromo-2-methoxybenzoate
CAS Number	31786-46-6	35450-36-3	139102-34-4
Molecular Weight (g/mol)	245.07	245.07	245.07
Physical State	Likely a liquid or low-melting solid	-	Low-melting solid
Boiling Point (°C)	-	271	100-108 @ 0.01 mmHg[1]
Melting Point (°C)	-	-	33[1]
Density (g/mL)	-	1.520 @ 25 °C	-
Refractive Index	-	n _{20/D} 1.563	-

Synthesis and Reactivity

The primary route for the synthesis of **Methyl 2-bromo-6-methoxybenzoate** is through the esterification of its corresponding carboxylic acid, 2-bromo-6-methoxybenzoic acid.

Experimental Protocol: Esterification of 2-bromo-6-methoxybenzoic acid

Objective: To synthesize **Methyl 2-bromo-6-methoxybenzoate** via acid-catalyzed esterification.

Materials:

- 2-bromo-6-methoxybenzoic acid
- Anhydrous methanol (MeOH)

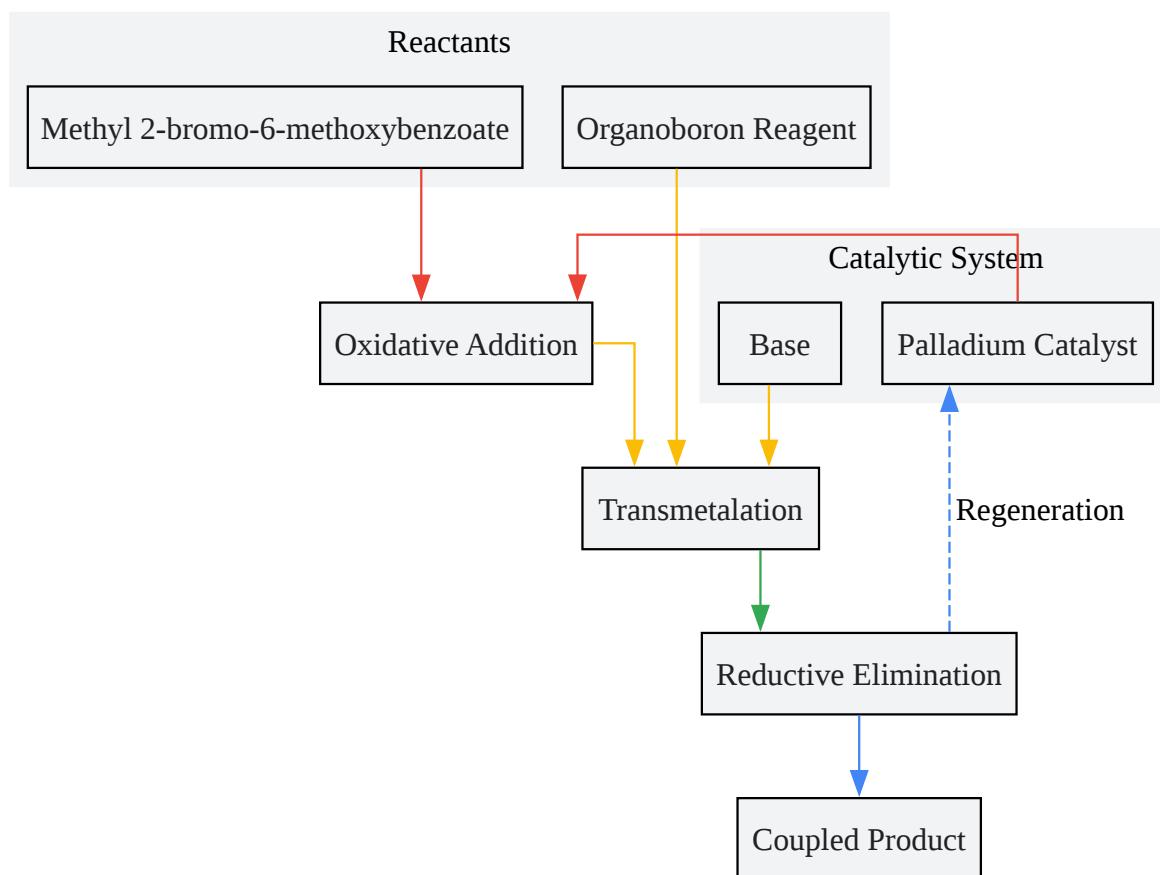
- Concentrated sulfuric acid (H_2SO_4)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 2-bromo-6-methoxybenzoic acid in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Equip the flask with a reflux condenser and heat the mixture to reflux. The reaction progress should be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in an organic solvent such as diethyl ether or ethyl acetate.
- Transfer the solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid), and brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude **Methyl 2-bromo-6-methoxybenzoate**.
- The crude product can be further purified by column chromatography or distillation if necessary.

Diagram 1: Synthesis of **Methyl 2-bromo-6-methoxybenzoate**



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References

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